Technical Synthesis Guide: 6,7-Dimethoxy-2-methylquinazolin-4-ol

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Compound of Interest

Compound Name:	*6,7-Dimethoxy-2-methylquinazolin-4-ol*
CAS No.:	*35241-23-7*
Cat. No.:	*B1530884*

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Executive Technical Summary

- Target Molecule: **6,7-Dimethoxy-2-methylquinazolin-4-ol** (Tautomer: 6,7-dimethoxy-2-methyl-4(3H)-quinazolinone)
- CAS Number: 2886-65-9 (Generic 2-methyl-quinazolinone core: 10136-25-1 for benzoxazinone intermediate reference)
- Core Application: Precursor for 4-anilinoquinazoline kinase inhibitors (e.g., Gefitinib, Erlotinib analogs).
- Primary Synthetic Strategy: Modified Niementowski Cyclization via a Benzoxazinone Intermediate.
- Yield Potential: 75–90% (Optimized One-Pot Protocol).

Retrosynthetic Analysis & Pathway Logic

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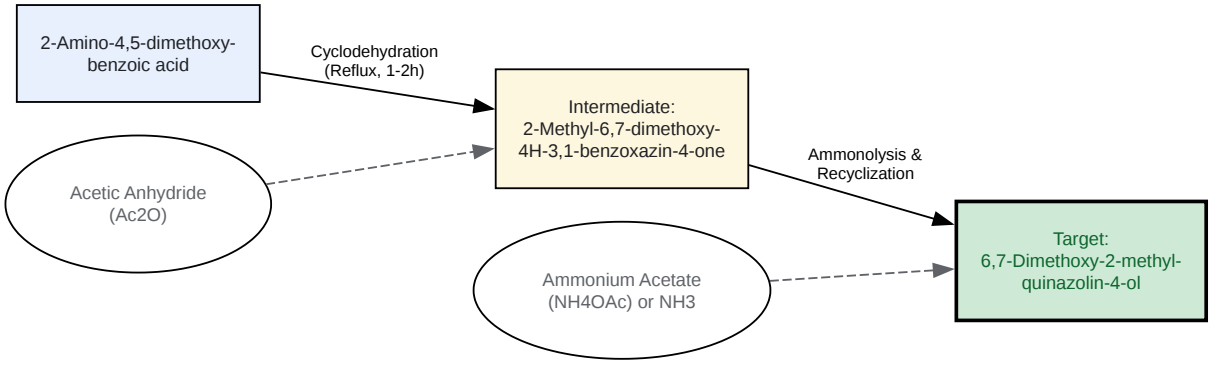
The synthesis is best approached not as a single step, but as a cascade cyclodehydration-ammonolysis sequence. Direct condensation of anthranilic acid with acetamidine is possible but often suffers from lower yields and expensive reagents. The most robust "field-proven" route utilizes acetic anhydride to install the 2-methyl carbon and cyclize the ring in two distinct mechanistic phases.

The Pathway[1][2][3][4][5][6]

- Activation/Cyclization: 2-Amino-4,5-dimethoxybenzoic acid reacts with acetic anhydride to form the kinetically favored 4H-3,1-benzoxazin-4-one intermediate.
- Ring Expansion (Ammonolysis): The unstable benzoxazinone ring is opened by an ammonia source (ammonium acetate or aqueous ammonia) and thermodynamically recyclized to the stable quinazolinone.

Pathway Visualization (DOT)



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Caption: The two-stage cascade synthesis from anthranilic acid derivative to quinazolinone.

Detailed Experimental Protocol

This protocol describes the One-Pot, Two-Stage method, which avoids the isolation of the moisture-sensitive benzoxazinone intermediate, maximizing yield and minimizing handling losses.

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Reagents & Equipment[1][2][3][4][5][7][8]

- Precursor: 2-Amino-4,5-dimethoxybenzoic acid (1.0 eq)
- Cyclizing Agent: Acetic Anhydride (Ac_2O) (5.0 – 10.0 eq)
- Nitrogen Source: Ammonium Acetate (NH_4OAc) (5.0 – 10.0 eq) or Ammonia water (25%).
- Solvent: Glacial Acetic Acid (optional co-solvent) or neat Ac_2O.
- Apparatus: Round-bottom flask, Reflux condenser, $CaCl_2$ drying tube (critical).

Step-by-Step Methodology

Stage 1: Formation of the Benzoxazinone[1]

- Charge: In a dry round-bottom flask, suspend 2-amino-4,5-dimethoxybenzoic acid (e.g., 10.0 g, 50.7 mmol) in acetic anhydride (30–50 mL).
  - Expert Insight: Excess Ac_2O acts as both reagent and solvent. Ensure the system is protected from atmospheric moisture, as hydrolysis of Ac_2O produces acetic acid, which slows the initial dehydration.
- Reflux: Heat the mixture to reflux (~140°C) with stirring.
- Monitor: Maintain reflux for 1–2 hours. The suspension should clear as the starting material is consumed and the soluble benzoxazinone forms.
  - Checkpoint: TLC (EtOAc/Hexane) will show the disappearance of the polar amino acid and the appearance of a less polar spot (benzoxazinone).

Stage 2: Ammonolysis to Quinazolinone

- Concentration (Optional but Recommended): Distill off excess acetic anhydride under reduced pressure. This minimizes the waste of the nitrogen source in the next step.
- Ammonolysis:
  - Method A (Anhydrous - Preferred): Add Ammonium Acetate (excess, ~20 g) and Glacial Acetic Acid (30 mL) to the residue. Reflux for 2–3 hours.[2]

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- Method B (Aqueous): Cool the residue and treat with concentrated aqueous ammonia (28%). Heat gently (caution: exotherm) or reflux for 1–2 hours.
- Why Method A? It maintains a non-aqueous environment, driving the dehydration equilibrium toward the quinazolinone product.

- Workup:
  - Cool the reaction mixture to room temperature.
  - Pour the mixture into ice-cold water (200 mL) with vigorous stirring. The quinazolinone is poorly soluble in water and will precipitate as a solid.
  - Adjust pH to ~7–8 with solid Sodium Carbonate (Na_2CO_3) if necessary to ensure complete precipitation (though the phenol/enrol form is stable, the salt formation should be avoided).

Stage 3: Purification[3]

- Filtration: Collect the precipitate by vacuum filtration.
- Washing: Wash the filter cake with water (3 x 50 mL) to remove acetic acid and ammonium salts. Wash with cold ethanol (1 x 20 mL) to remove unreacted organic impurities.
- Drying: Dry in a vacuum oven at 60°C.
- Recrystallization: If purity is <98% (HPLC), recrystallize from DMF/Ethanol (1:1) or Glacial Acetic Acid.

Key Process Parameters & Troubleshooting

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Parameter	Specification	Scientific Rationale
Reaction Temp	130°C - 140°C	Required to overcome the activation energy for the initial cyclodehydration to benzoxazinone.
Reaction Time	3 - 5 Hours (Total)	Prolonged heating beyond conversion can lead to oxidative degradation (tarring) of the electron-rich dimethoxy ring.
N-Source	Ammonium Acetate	Acts as a dual reagent: provides ammonia for the ring opening and buffers the acetic acid byproduct.
Moisture Control	Strict (Stage 1)	Water hydrolyzes the benzoxazinone back to the N-acetyl anthranilic acid (open ring), halting the reaction.

Quantitative Data Summary

- Typical Yield: 75% – 91% [1, 3]
- Melting Point: 312°C – 315°C [1, 3]
- Appearance: Off-white to pale yellow crystalline powder.
- Solubility: Soluble in DMF, DMSO, hot acetic acid; insoluble in water.

Mechanistic Insight

Understanding the mechanism allows for precise troubleshooting. The reaction proceeds through a Nucleophilic Acyl Substitution followed by Cyclodehydration.

- N-Acetylation: The amine attacks Ac_2O to form the N-acetyl-anthranilic acid.

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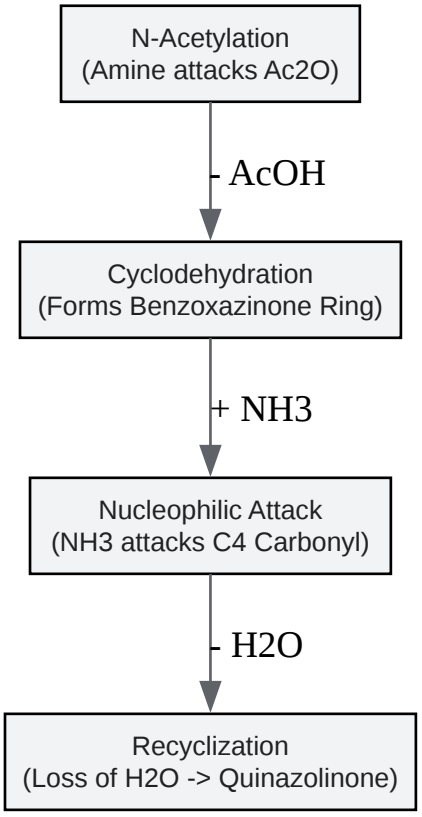
- Benzoxazinone Formation: The carboxylic acid oxygen attacks the amide carbonyl (intramolecular) with loss of acetic acid/water, forming the 6-membered lactone (benzoxazinone).

- Quinazolinone Formation: Ammonia attacks the lactone carbonyl (C4), opening the ring to form an amidine intermediate, which immediately dehydrates to close the thermodynamically stable pyrimidine ring.



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Caption: Mechanistic flow from acetylation to final ring closure.

References

- Synthesis of 6,7-dimethoxy-4-anilinoquinolines as potent c-Met inhibitors. Source: PubMed Central (PMC). URL:[Link] Relevance: Confirms the general procedure for 6,7-dimethoxy quinazoline synthesis and yields.

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- Synthesis of 6,7-dimethoxy-2-methyl-4-substituted quinazolines. Source: ResearchGate. URL:[Link] Relevance: Provides specific data on the 2-methyl derivative and biological context.
- Process for synthesis of [6,7-bis-(2-methoxyethoxy)-quinazolin-4-yl]-(3-ethynylphenyl)amine. Source: Google Patents (WO2007138613A2). URL: Relevance: Validates the industrial scalability of the anthranilic acid route for similar quinazoline cores.
- Synthesis of some new tricyclic 4(3H)-quinazolinone derivatives. Source: SciSpace / Research in Pharmaceutical Sciences. URL:[Link] Relevance: Details the isolation and characterization of the benzoxazinone intermediate.

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Sources

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. WO2007138613A2 - A process for synthesis of [6,7-bis-(2-methoxyethoxy)-quinazolin-4-yl]-(3-ethynylphenyl)amine hydrochloride - Google Patents [patents.google.com]
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